

Personal protective equipment for handling 3-Ethylnonane

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Compound of Interest

Compound Name: 3-Ethylnonane

Cat. No.: B092655

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Essential Safety and Handling Guide for 3-Ethylnonane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Ethylnonane** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Understanding the Hazards

3-Ethylnonane is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- Flammable Liquid (Category 3): Vapors can ignite with a spark or flame.[\[1\]](#)
- Aspiration Hazard (Category 1): May be fatal if swallowed and enters the airways.[\[1\]](#)
- Hazardous to the Aquatic Environment (Chronic): Poses a long-term risk to aquatic life.[\[1\]](#)

Physical and Chemical Properties

A summary of key quantitative data for **3-Ethylnonane** is presented below for easy reference.

Property	Value
CAS Number	17302-11-3
Molecular Formula	C ₁₁ H ₂₄
Molecular Weight	156.31 g/mol [2]
Appearance	Colorless liquid[2]
Boiling Point	188°C[2]
Flash Point	50.2 ± 11.4 °C
Density	0.7456 g/cm ³ [2]
Vapor Pressure	0.8 ± 0.2 mmHg at 25°C

Personal Protective Equipment (PPE)

Appropriate PPE is the final line of defense against chemical exposure. The following PPE is mandatory when handling **3-Ethylnonane**. [3][4]

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety goggles and face shield	Chemical splash goggles are essential. A face shield should be worn over goggles during procedures with a high risk of splashing.[5]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable option for intermittent contact, but always consult the glove manufacturer's resistance chart for the specific chemical. [4]
Body Protection	Flame-retardant lab coat or coveralls	A lab coat made of 100% cotton or other flame-resistant material is required.[6]
Foot Protection	Closed-toe, chemical-resistant shoes	Footwear should be non-absorbent and provide protection against spills.[7]
Respiratory Protection	Use in a well-ventilated area. Respirator may be needed.	Work should be conducted in a certified chemical fume hood. If vapors are expected to exceed exposure limits, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[3][7]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the standard operating procedure for the safe handling of **3-Ethylnonane** from initial preparation to final disposal.

4.1. Preparation and Handling

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the specific experiment.
- Fume Hood: Ensure the chemical fume hood is operational and certified.
- PPE: Don all required personal protective equipment as detailed in the table above.
- Spill Kit: Have a spill kit rated for flammable liquids readily accessible.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.
- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.[8]
- Heating: Never use an open flame to heat **3-Ethylnonane**.^[6] Use a heating mantle, water bath, or other controlled heating source.
- Storage: Keep containers tightly closed in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^[8] Store in a designated flammables cabinet.^[6]

4.2. First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[8]
Skin Contact	Immediately remove contaminated clothing. Rinse the affected skin with plenty of soap and water.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Due to the aspiration hazard, immediately call a poison control center or physician. If vomiting occurs naturally, have the person lean forward.[8]

4.3. Spill Response

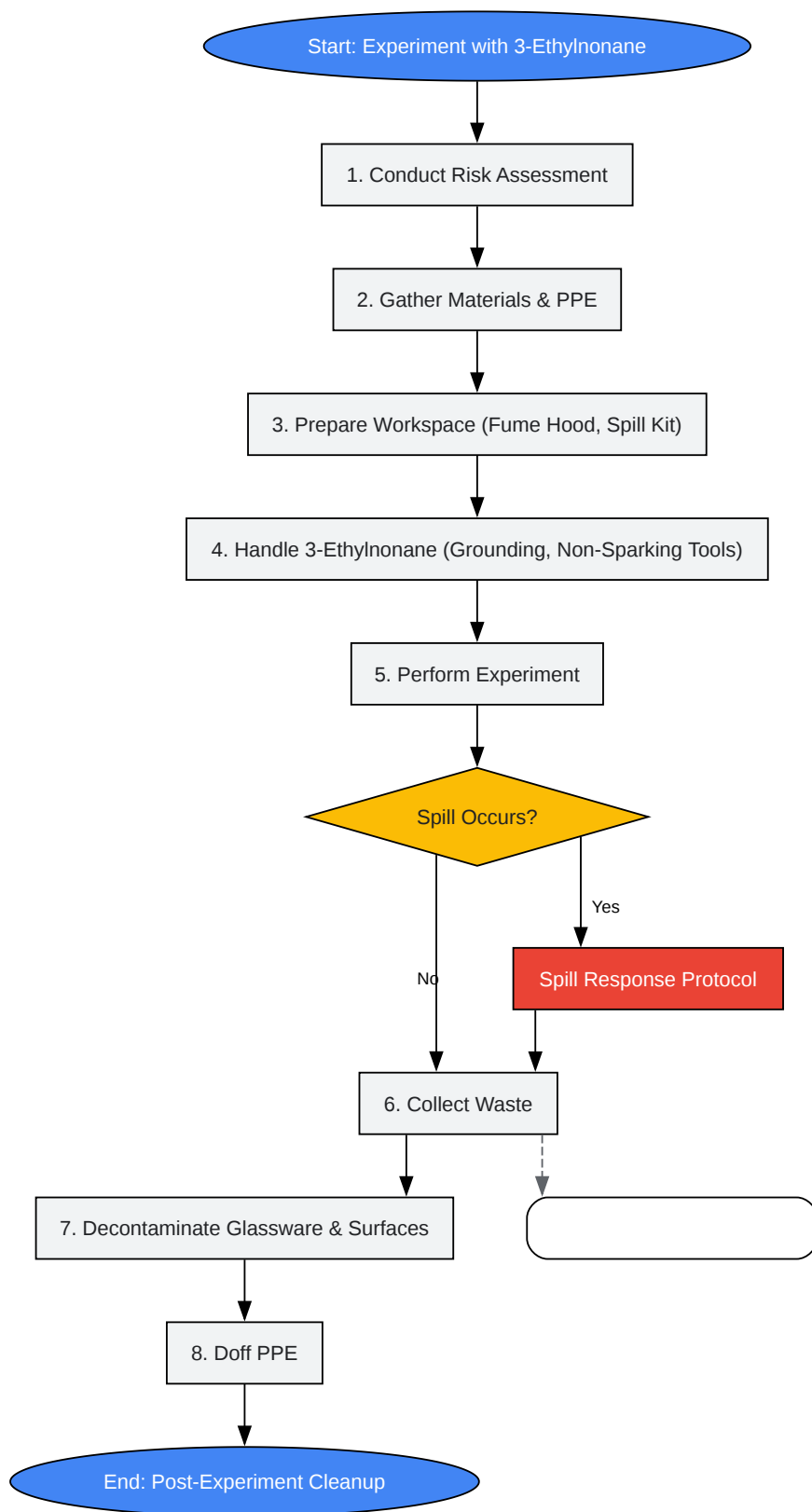
- Evacuate: Immediately evacuate the area of all personnel.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Containment: For small spills, use an inert absorbent material (e.g., sand, vermiculite).
- Collection: Use non-sparking tools to collect the absorbed material and place it in a sealed, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with soap and water.

4.4. Disposal Plan

- Waste Collection: Collect all **3-Ethylnonane** waste in a dedicated, properly labeled, and sealed container.

- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste," with the full chemical name and associated hazards (Flammable, Aspiration Hazard).
- **Storage of Waste:** Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- **Disposal:** Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **3-Ethylnonane** down the drain or in regular trash.

Workflow for Safe Handling of 3-Ethylnonane



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Caption: Workflow for the safe handling of **3-Ethylnonane** from preparation to disposal.

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